

# mitigating the effects of gangue minerals on bornite flotation

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## Compound of Interest

Compound Name: **Bornite**  
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## Technical Support Center: Bornite Flotation

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the mitigation of gangue mineral interference in **bornite** flotation experiments.

## Frequently Asked Questions (FAQs)

**Q1:** What are gangue minerals and how do they negatively impact **bornite** flotation?

**A:** Gangue minerals are the non-valuable minerals that are commercially worthless and are associated with the desired valuable minerals in an ore.[\[1\]](#)[\[2\]](#) In **bornite** flotation, their presence can lead to several problems, including:

- Reduced Recovery: Gangue, particularly clay minerals, can form slime coatings on **bornite** particles, preventing the adsorption of collectors and reducing floatability.[\[3\]](#)
- Decreased Concentrate Grade: Fine gangue particles can be physically carried into the froth product through a process called entrainment, diluting the final concentrate.[\[3\]](#)[\[4\]](#) Some gangue minerals, like talc, are naturally hydrophobic and float with the **bornite**, also lowering the grade.[\[5\]](#)
- Increased Reagent Consumption: The large surface area of fine gangue particles, especially clays, can lead to the non-selective adsorption of expensive flotation reagents, increasing

operational costs.[4]

- Poor Froth Stability: The presence of clays can alter froth properties. Depending on the type, they can either cause over-stable froths that are difficult to handle or weak froths that cannot effectively carry the mineral load.[6][7]
- Altered Pulp Rheology: Swelling clays like bentonite can significantly increase the viscosity of the pulp, which hinders bubble-particle collision, reduces flotation rates, and can even stop froth formation entirely.[4][8]

Q2: Which are the most common and problematic gangue minerals in **bornite** flotation?

A: The most frequently encountered problematic gangue minerals include:

- Pyrite (FeS<sub>2</sub>): As the most common sulfide mineral, pyrite often floats with **bornite**, contaminating the copper concentrate. Its depression is a primary challenge in selective flotation.[1][9]
- Clay Minerals (e.g., Kaolinite, Bentonite/Montmorillonite): These are notorious for causing issues with slime coating, high viscosity, and entrainment. Bentonite (a smectite) is particularly troublesome due to its swelling properties, which dramatically increase pulp viscosity.[7][8]
- Quartz (SiO<sub>2</sub>): A common gangue mineral that can be activated by metal ions in the pulp, leading to inadvertent flotation.[10][11] It can also be recovered through entrainment, especially when finely ground.[12]
- Talc: A naturally floatable gangue mineral that can report to the concentrate, reducing its grade. Polysaccharide depressants are often required to mitigate its effect.[5]

Q3: What is the general strategy for separating **bornite** from gangue minerals?

A: The strategy is known as differential flotation. It involves adding reagents that selectively render the **bornite** surface hydrophobic (floatable) while ensuring the gangue mineral surfaces remain hydrophilic (non-floatable).[13] This is achieved by carefully controlling the pulp chemistry through a combination of collectors, depressants, and pH modifiers.[14]

# Troubleshooting Guide

## Problem 1: Low Bornite Recovery

Possible Cause	Recommended Solution
Slime Coating by Clays	Add dispersants like sodium silicate or specialized biopolymers to prevent clay particles from adhering to bornite surfaces. <a href="#">[15]</a> Consider a desliming step before flotation if the clay content is very high. <a href="#">[15]</a>
Inadvertent Depression of Bornite	Optimize pH. Bornite flotation is highly dependent on pH. <a href="#">[16]</a> Excessive addition of depressants intended for other minerals (like pyrite) can also depress bornite. Reduce depressant dosage or switch to a more selective reagent.
Insufficient Collector Dosage or Incorrect Type	Increase the collector concentration incrementally. Ensure the collector type (e.g., xanthates, dithiophosphates) is appropriate for bornite under the specific pulp conditions. <a href="#">[14]</a>
High Pulp Viscosity	If swelling clays (e.g., bentonite) are present, reduce pulp density (add more water) or use viscosity modifiers. <a href="#">[7]</a> The presence of bentonite can significantly reduce the amount of froth and lower copper recovery. <a href="#">[8]</a>
Oxidation of Bornite Surface	If the ore has been stockpiled or over-ground, the bornite surface may be oxidized, preventing collector adsorption. Consider adding an activating agent like sodium sulfide (NaHS) to sulfidize the surface before adding the collector. <a href="#">[17]</a> <a href="#">[18]</a>

## Problem 2: Low Concentrate Grade (High Gangue Content)

Possible Cause	Recommended Solution
Pyrite Flotation	<p>The most common issue. Increase pulp pH (typically <math>&gt;10.5</math>) using lime (CaO), which forms hydrophilic species on the pyrite surface.[1][19]</p> <p>Use selective pyrite depressants such as cyanide (with appropriate safety measures), sulfoxylic reagents, or organic polymers like starch or dextrin.[1][18]</p>
Entrainment of Fine Gangue (Clays, Quartz)	<p>Reduce the froth stability by using a less persistent frother or lowering the frother dosage. This allows water and entrained fines to drain back into the pulp.[2] Adding wash water to the froth can also help. The entrainment of gangue increases as particle size decreases.[20]</p>
Natural Flotation of Gangue	<p>For naturally floating gangue like talc, use specific organic depressants such as carboxymethyl cellulose (CMC) or guar gum.[5]</p>
Activation of Silicate Gangue (e.g., Quartz)	<p>Metal ions (like <math>\text{Cu}^{2+}</math> from other minerals) can activate quartz, causing it to float with xanthate collectors.[11] Use depressants like sodium silicate or organic polymers to make the quartz surface hydrophilic. Avoid excessive collector dosage.</p>

## Quantitative Data on Reagent Effects

Table 1: Effect of pH on Collector Adsorption on **Bornite**

Water Type	pH	Collector Adsorption
Deionised Water (DIW)	3	Moderate
DIW	5	High
DIW	7	Maximum Adsorption
DIW	9	Low
DIW	11	Very Low

Data synthesized from collector adsorption studies which show the highest extent of xanthate adsorption onto bornite occurs at a neutral pH of 7.[16]

Table 2: Common Depressants for Pyrite in Sulfide Flotation

Depressant	Mechanism of Action	Typical pH Range
Lime (Hydroxyl Ions)	Forms hydrophilic iron hydroxides on the pyrite surface, preventing collector adsorption.[19]	> 10.5
Cyanide (CN <sup>-</sup> )	Forms stable iron-cyanide complexes on the surface, preventing xanthate interaction.[1]	Alkaline
Organic Polymers (Starch, Dextrin, CMC)	Adsorb onto the pyrite surface through hydrogen bonding, creating a hydrophilic barrier. [1]	Varies
Sulfoxy Reagents (e.g., SO <sub>2</sub> )	Reduce the surface potential of pyrite, preventing the oxidation of xanthate to dixanthogen (a hydrophobic species).[1]	Acidic to Neutral

## Experimental Protocols

### Protocol 1: Standard Bench-Scale Flotation Test

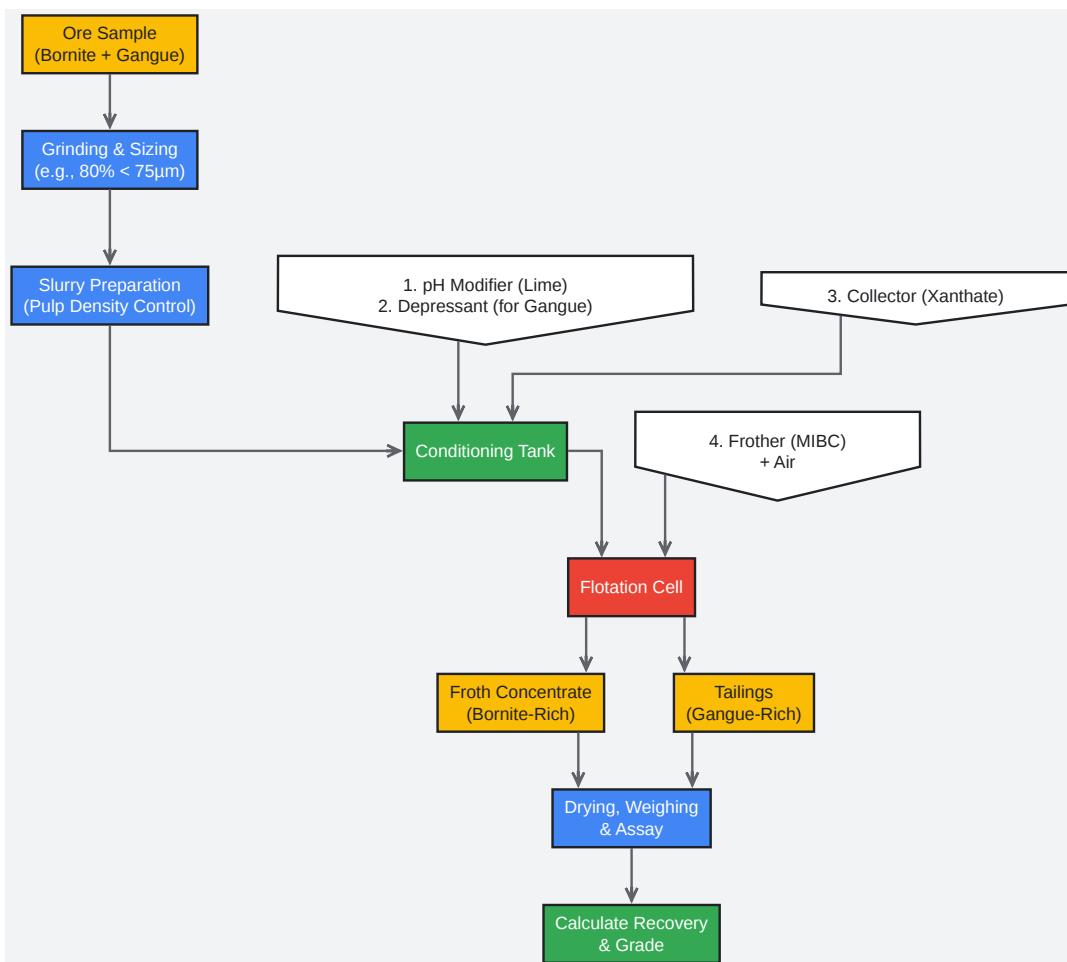
This protocol outlines a typical procedure for evaluating **bornite** flotation performance in a laboratory setting.

- Ore Preparation:
  - Crush and grind the ore sample to a target particle size, typically 80% passing 75-100 micrometers.[17]
  - Prepare a representative slurry by mixing a set mass of ground ore (e.g., 1 kg) with water to a desired pulp density (e.g., 30-35% solids by weight).
- Pulp Conditioning:

- Transfer the slurry to a laboratory flotation cell (e.g., a Denver-type cell).
- Start the impeller at a speed sufficient to keep all particles in suspension.
- Adjust the pulp pH to the desired level (e.g., pH 9) using a modifier like lime or soda ash. Allow to condition for 2-3 minutes.
- If using a depressant (e.g., for pyrite), add it to the pulp and allow it to condition for 3-5 minutes.
- Add the collector (e.g., potassium amyl xanthate, PAX) and condition for 2-3 minutes to allow for adsorption onto the **bornite** surface.[17]

- Flotation:
  - Add the frother (e.g., Methyl Isobutyl Carbinol, MIBC) and condition for 1 minute.[17]
  - Open the air inlet valve to introduce air and generate a froth.
  - Collect the froth (concentrate) by scraping it from the lip of the cell at regular intervals (e.g., every 15 seconds) for a total flotation time of 10-15 minutes.
  - Collect several timed concentrates (e.g., at 2, 5, 10, and 15 minutes) to assess flotation kinetics.
- Sample Processing and Analysis:
  - Filter, dry, and weigh the collected concentrate(s) and the remaining tailings.
  - Analyze the feed, concentrate, and tailing samples for copper content (and other elements of interest) using methods like Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) analysis.
  - Calculate the metallurgical performance, including recovery and concentrate grade.

## Visualizations



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Caption: Standard experimental workflow for **bornite** flotation.

Caption: Troubleshooting flowchart for poor **bornite** flotation.

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